

Application Notes: Spectrophotometric Determination of Chloride with Mercuric Thiocyanate

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Compound of Interest

Compound Name: Mercuric thiocyanate

Cat. No.: B148001

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These application notes provide a comprehensive overview of the principles, procedures, and practical considerations for the quantitative determination of chloride ions using the **mercuric thiocyanate** colorimetric method. This method is widely employed in clinical, environmental, and industrial laboratories for its sensitivity and simplicity.

Principle of the Method

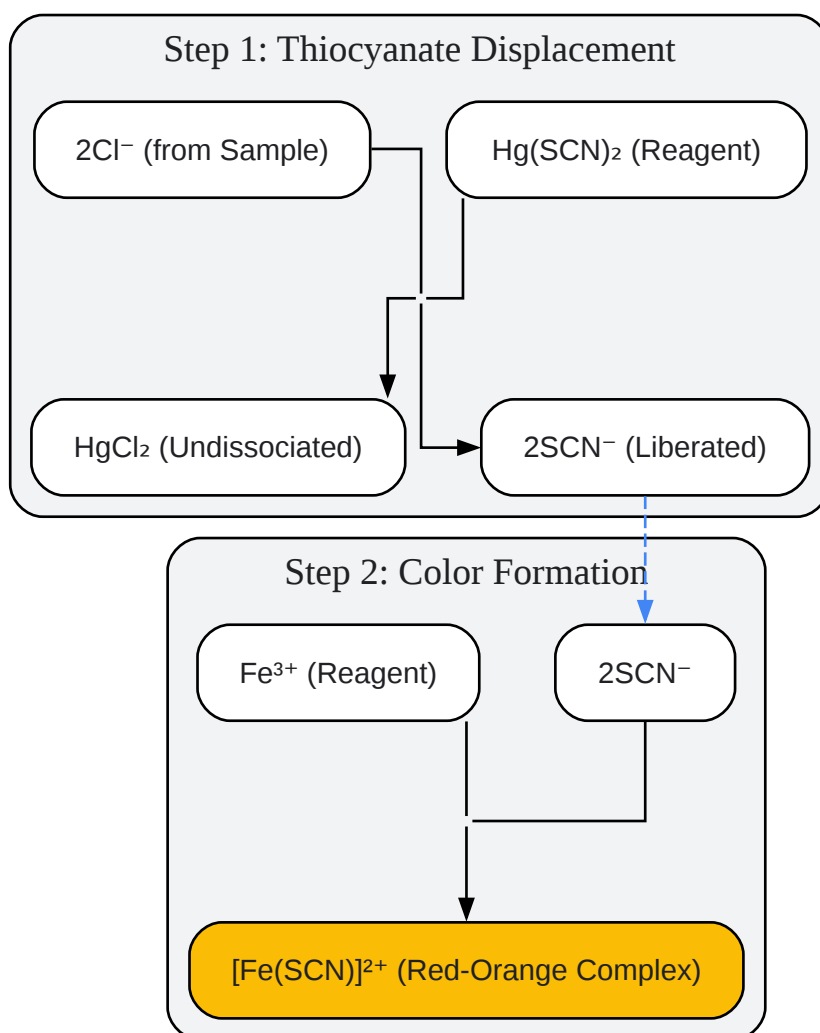
The spectrophotometric determination of chloride using **mercuric thiocyanate** is a well-established colorimetric method based on a two-step reaction.^[1]

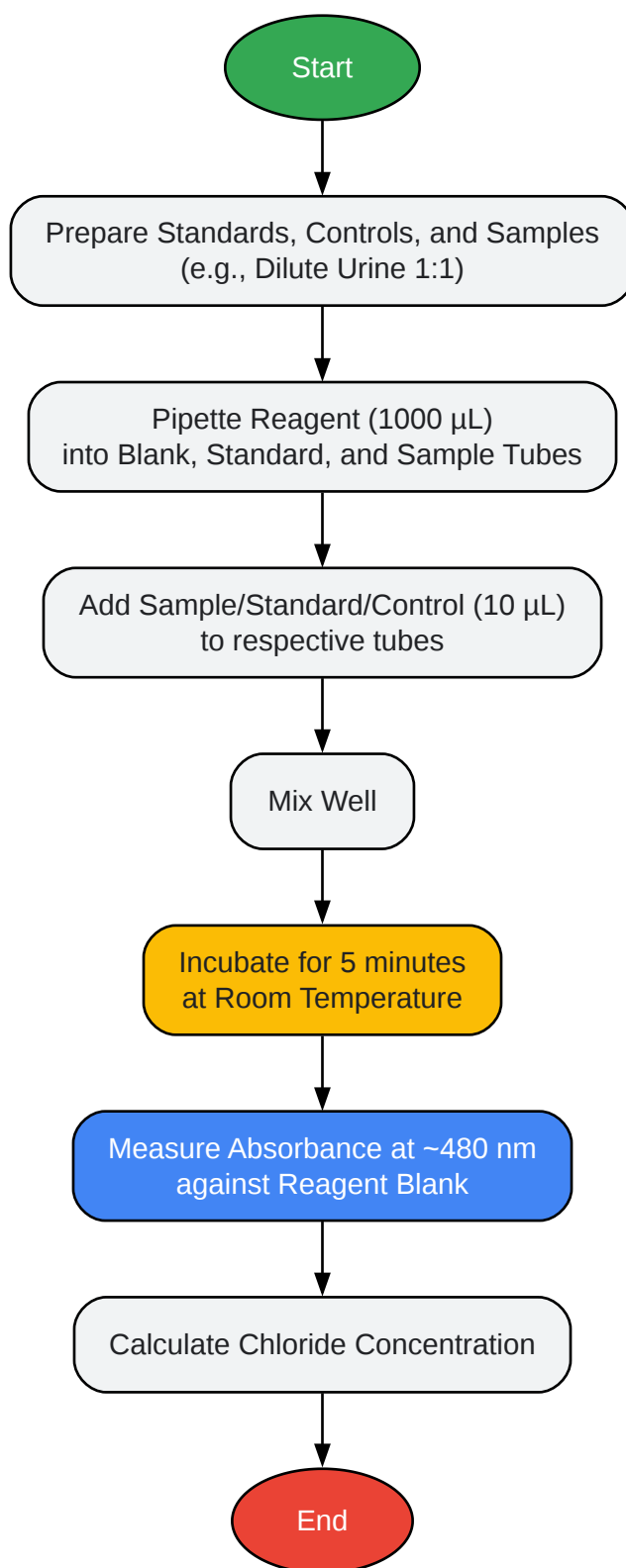
- **Displacement Reaction:** Chloride ions (Cl^-) in the sample react with undissociated **mercuric thiocyanate** ($\text{Hg}(\text{SCN})_2$), displacing the thiocyanate ions (SCN^-) to form stable, undissociated mercuric chloride (HgCl_2).^{[1][2][3]}
 - $2\text{Cl}^- + \text{Hg}(\text{SCN})_2 \rightarrow \text{HgCl}_2 + 2\text{SCN}^-$ ^{[4][5]}
- **Color Formation:** The liberated thiocyanate ions then react with ferric ions (Fe^{3+}), which are present in the reagent solution (typically from ferric nitrate), to form a highly colored, reddish-orange ferric thiocyanate complex ($[\text{Fe}(\text{SCN})]^{2+}$).^{[2][3]}
 - $\text{SCN}^- + \text{Fe}^{3+} \rightarrow [\text{Fe}(\text{SCN})]^{2+}$

The intensity of the color produced is directly proportional to the concentration of chloride ions in the original sample.^[1]^[2] The absorbance of this complex is measured spectrophotometrically at a wavelength between 450 nm and 500 nm.^[2]

Chemical Reaction Pathway

The sequential chemical reactions underlying this assay are illustrated below.





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